

Commercial Suppliers and Availability of Metalaxyl-13C6: A Technical Guide

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Compound of Interest

Compound Name: Metalaxyl-13C6

Cat. No.: B1146161

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For researchers, scientists, and drug development professionals requiring high-purity, isotopically labeled standards, **Metalaxyl-13C6** serves as a critical internal standard for quantitative analysis, particularly in isotope dilution mass spectrometry (IDMS). This guide provides an in-depth overview of its commercial availability, technical specifications, and a representative experimental protocol for its use in pesticide residue analysis.

Data Presentation: Commercial Availability and Specifications

Metalaxyl-13C6 is available from several reputable suppliers of analytical standards and research chemicals. The following table summarizes the key quantitative data from prominent commercial sources.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich	Metalaxyl-(phenyl- ¹³ C ₆)	1356199-69-3	¹³ C ₆ C ₉ H ₂ ₁ NO ₄	285.29	99 atom % ¹³ C	≥98.0% (HPLC)	2 mg, 5 mg
Santa Cruz Biotechnology	Metalaxyl- ¹³ C ₆	1356199-69-3	C ₉ (¹³ C) ₆ H ₂₁ NO ₄	285.29	Not specified	Not specified	Inquire
MedChemExpress	Metalaxyl- ¹³ C ₆	1356199-69-3	Not specified	Not specified	Not specified	Not specified	Inquire
LGC Standards	Metalaxyl ¹³ C ₆ (phenyl ¹³ C ₆)	1356199-69-3	Not specified	285.167	Not specified	Not specified	Custom synthesis

Experimental Protocols: Isotope Dilution Mass Spectrometry for Pesticide Residue Analysis

The primary application of **Metalaxyl-¹³C₆** is as an internal standard in quantitative mass spectrometry-based methods to correct for matrix effects and variations in sample preparation and instrument response.[\[1\]\[2\]\[3\]\[4\]](#) A common and effective sample preparation technique for pesticide residue analysis in various matrices is the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.[\[5\]\[6\]\[7\]](#)

Objective: To accurately quantify Metalaxyl residues in a food matrix (e.g., fruits, vegetables) using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) with **Metalaxyl-¹³C₆** as an internal standard.

Materials:

- Homogenized sample matrix (e.g., tomato, cucumber)
- Metalaxyl analytical standard
- **Metalaxyl-¹³C₆** internal standard
- Acetonitrile (ACN)
- Water (LC-MS grade)
- Formic acid
- Anhydrous magnesium sulfate (MgSO₄)
- Sodium chloride (NaCl)
- Primary secondary amine (PSA) sorbent
- C18 sorbent
- Graphitized carbon black (GCB) sorbent (optional, for pigmented matrices)
- Centrifuge tubes (50 mL and 2 mL)
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 µm)
- LC-MS/MS system

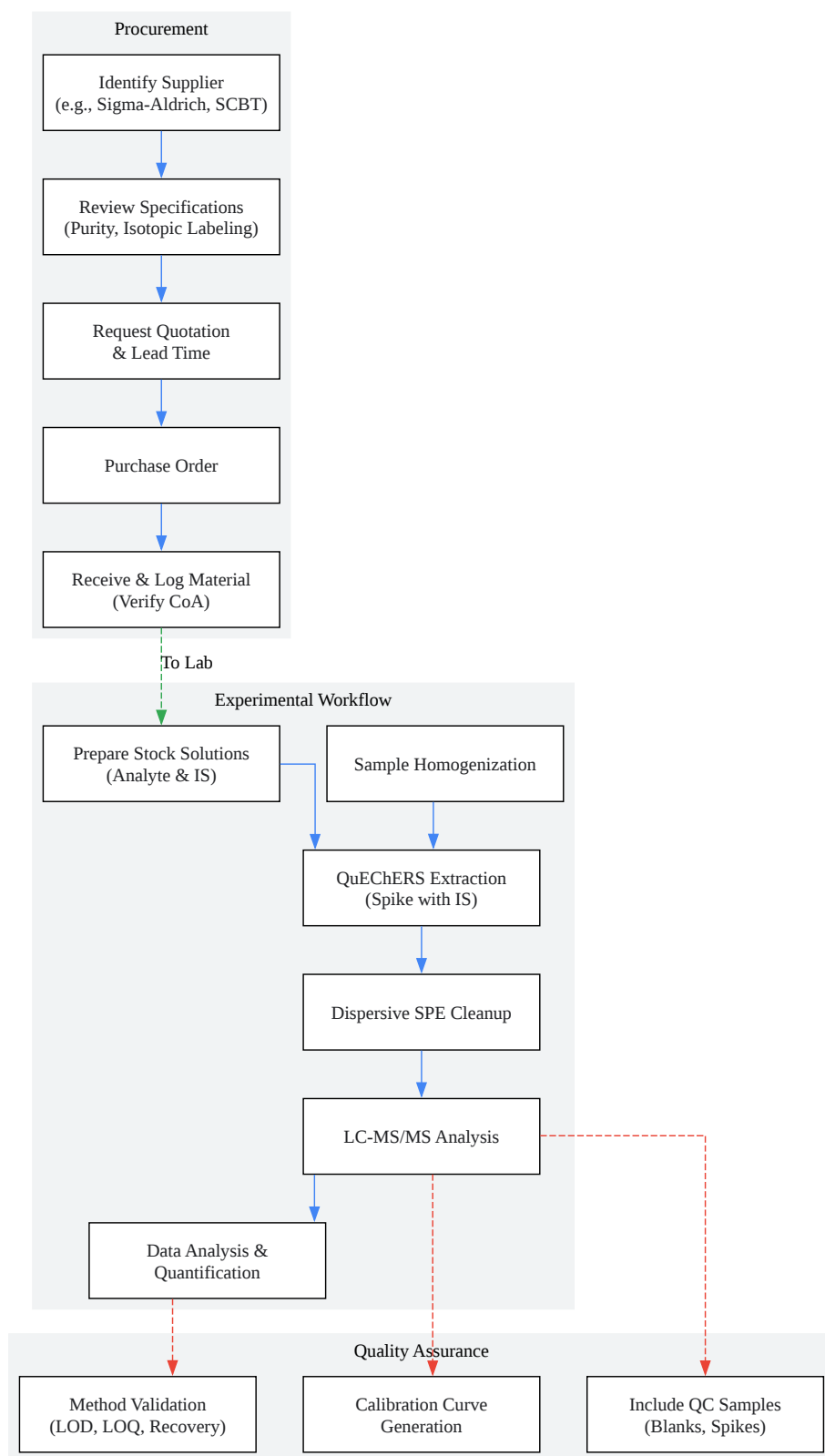
Methodology:

- Standard Preparation:
 - Prepare a stock solution of the Metalaxyl analytical standard in acetonitrile (e.g., 1000 µg/mL).

- Prepare a stock solution of the **Metalaxyl-13C6** internal standard in acetonitrile (e.g., 1000 µg/mL).
- From the stock solutions, prepare a series of calibration standards in blank matrix extract, each containing a constant concentration of the **Metalaxyl-13C6** internal standard and varying concentrations of the Metalaxyl analytical standard.
- Sample Extraction (QuEChERS):
 - Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Add a known amount of the **Metalaxyl-13C6** internal standard solution.
 - Vortex vigorously for 1 minute.
 - Add 4 g of anhydrous MgSO₄ and 1 g of NaCl.
 - Immediately vortex for 1 minute to prevent the formation of salt agglomerates.
 - Centrifuge at ≥4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer an aliquot of the upper acetonitrile layer (supernatant) to a 2 mL centrifuge tube containing a mixture of d-SPE sorbents (e.g., 150 mg MgSO₄, 50 mg PSA, and 50 mg C18). For samples with high pigment content, GCB may be included.
 - Vortex for 30 seconds.
 - Centrifuge at high speed for 2 minutes.
- LC-MS/MS Analysis:
 - Take the supernatant from the d-SPE step and filter it through a 0.22 µm syringe filter.
 - Inject an aliquot into the LC-MS/MS system.

- Chromatographic Conditions (Representative):
 - Column: C18 reversed-phase column (e.g., 100 x 2.1 mm, 1.8 µm).
 - Mobile Phase A: Water with 0.1% formic acid.
 - Mobile Phase B: Acetonitrile with 0.1% formic acid.
 - Gradient elution program.
 - Flow rate: 0.3 mL/min.
 - Column temperature: 40 °C.
- Mass Spectrometry Conditions (Representative):
 - Ionization Mode: Electrospray Ionization (ESI), positive mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM).
 - Monitor the precursor-to-product ion transitions for both Metalaxyl and **Metalaxyl-13C6**.
- Quantification:
 - Generate a calibration curve by plotting the ratio of the peak area of Metalaxyl to the peak area of **Metalaxyl-13C6** against the concentration of Metalaxyl.
 - Calculate the concentration of Metalaxyl in the sample by using the peak area ratio obtained from the sample analysis and the calibration curve.

Mandatory Visualization



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Caption: Procurement and experimental workflow for using **Metalaxyl-13C6**.

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